

MRS2957 stability and storage conditions

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Compound of Interest

Compound Name: MRS2957

Cat. No.: B10771216

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Technical Support Center: MRS2957

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **MRS2957**, a potent and selective P2Y6 agonist.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **MRS2957**?

A1: Solid **MRS2957** should be stored desiccated at -20°C.^[1] Under these conditions, the product can be stored for up to 6 months. It is crucial to keep the vial tightly sealed to prevent moisture absorption.

Q2: How should I prepare and store stock solutions of **MRS2957**?

A2: **MRS2957** is soluble in water and some suppliers may provide it pre-dissolved at a concentration of 10mM.^{[1][2]} For preparing stock solutions, it is recommended to use water. Once prepared, stock solutions should be stored in aliquots in tightly sealed vials at -20°C. Generally, these solutions are usable for up to one month. To ensure optimal performance, it is best to prepare and use the solution on the same day.

Q3: My stock solution of **MRS2957** has been stored for a while. How can I check if it is still active?

A3: The biological activity of your **MRS2957** stock solution can be verified by performing a functional assay, such as measuring its ability to agonize the P2Y6 receptor. A dose-response curve can be generated to determine the EC50 value, which should be compared to the value reported in the literature (EC50 = 12 nM).^{[2][3]} A significant shift in the EC50 value may indicate degradation of the compound.

Q4: I accidentally left the solid **MRS2957** at room temperature for a short period. Is it still usable?

A4: While the recommended storage temperature is -20°C, short periods at higher temperatures (less than one week), such as what might occur during shipping, should not significantly affect the product's life or efficacy. However, for long-term storage, it is critical to adhere to the -20°C recommendation.

Q5: Are there any known incompatibilities or degradation pathways for **MRS2957**?

A5: Specific degradation pathways for **MRS2957** are not extensively documented in the provided search results. As a nucleotide analog, it may be susceptible to hydrolysis, particularly at acidic or alkaline pH. It is advisable to maintain solutions at a neutral pH and avoid repeated freeze-thaw cycles.

Data Summary

Storage and Stability of MRS2957

Form	Storage Temperature	Recommended Duration	Notes
Solid	-20°C (desiccated)	Up to 6 months	Keep vial tightly sealed.
Solution	-20°C	Up to 1 month	Store in aliquots, use on the same day if possible.

Physicochemical Properties of MRS2957

Property	Value	Source
Molecular Weight	1042.94	[2][3]
Formula	C19H28N5O20P3.3(C2H5)3N	[2][3]
Purity	≥99% (HPLC)	[2][3]
Solubility	Soluble in water	[1][2]

Experimental Protocols

Protocol for Assessing the Stability of MRS2957 Stock Solutions

This protocol outlines a general method to assess the stability of **MRS2957** stock solutions over time.

1. Materials:

- **MRS2957** stock solution (e.g., 10 mM in water)
- Assay buffer (e.g., PBS, pH 7.4)
- Cell line expressing the P2Y6 receptor
- Calcium indicator dye (e.g., Fluo-4 AM)
- Plate reader capable of measuring fluorescence

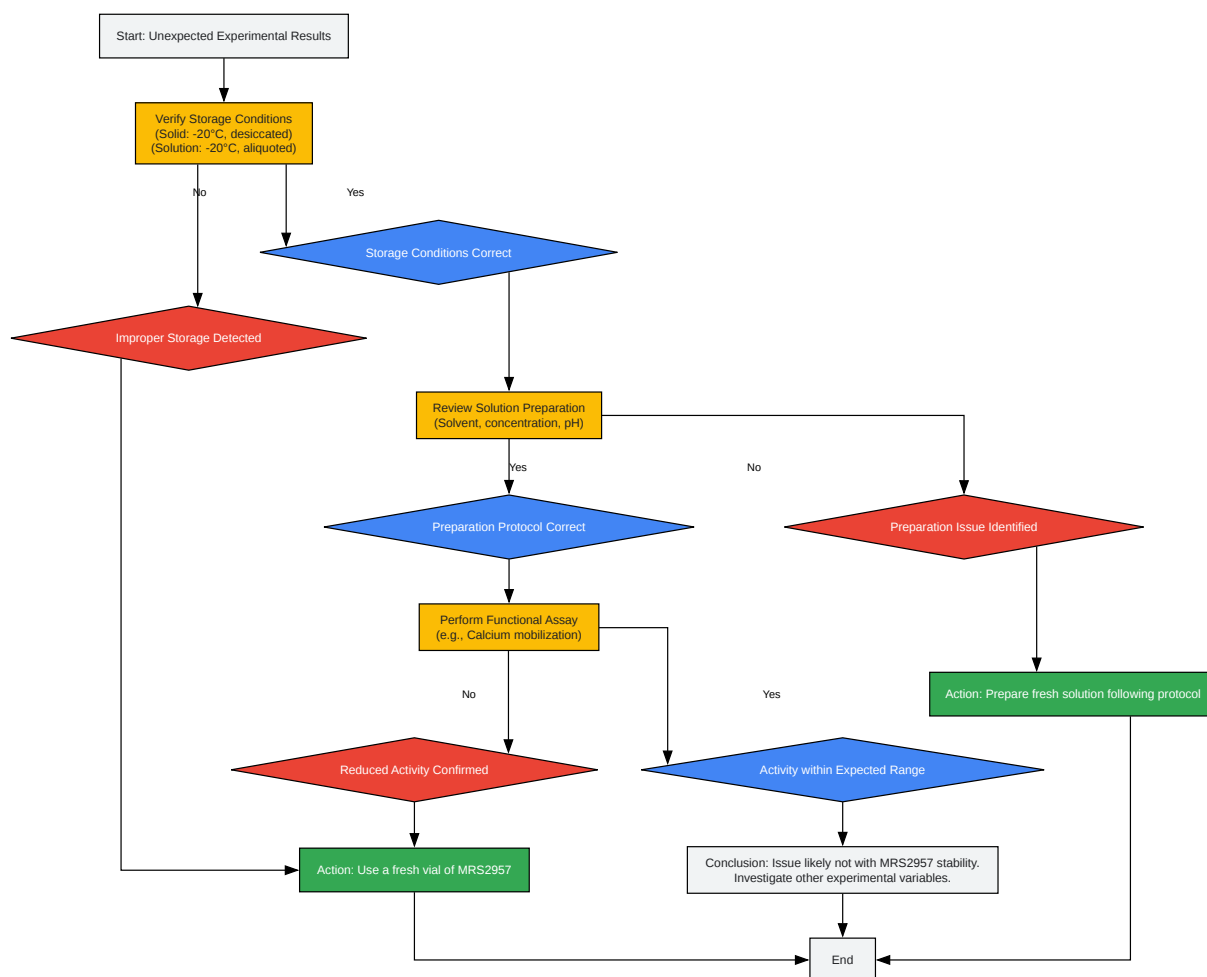
2. Method:

- Prepare aliquots of the **MRS2957** stock solution and store them at -20°C.
- At designated time points (e.g., 0, 1, 2, 4 weeks), thaw one aliquot of the stock solution.
- Prepare a serial dilution of the thawed **MRS2957** in assay buffer.
- Seed cells expressing the P2Y6 receptor into a 96-well plate and allow them to adhere.
- Load the cells with a calcium indicator dye according to the manufacturer's instructions.
- Add the serially diluted **MRS2957** to the cells.
- Measure the change in fluorescence using a plate reader to determine the intracellular calcium mobilization.
- Plot the dose-response curve and calculate the EC50 value for each time point.
- Compare the EC50 values over time. A significant increase in the EC50 value indicates degradation of the compound.

Troubleshooting and Visualization

Troubleshooting Guide for **MRS2957** Stability Issues

This guide provides a structured approach to troubleshooting common issues related to the stability of **MRS2957**.

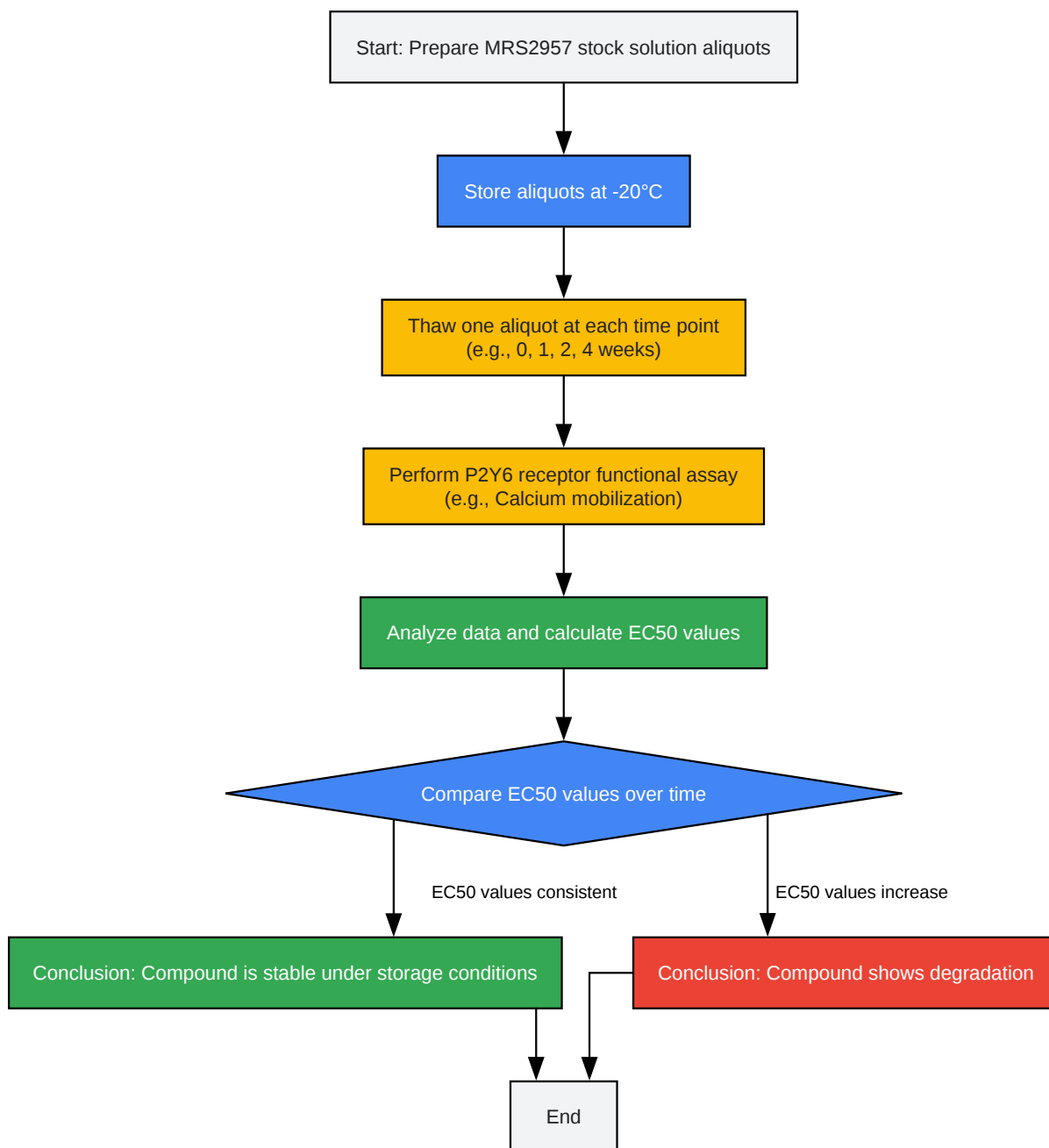


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Caption: Troubleshooting workflow for **MRS2957** stability issues.

Experimental Workflow for Stability Assessment

This diagram illustrates the key steps in assessing the stability of **MRS2957**.



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Caption: Workflow for assessing **MRS2957** stability over time.

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References

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